

In-Depth Technical Guide to the Physical Properties of endo-Norborneol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *endo-Norborneol*

Cat. No.: B8440766

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This guide provides a comprehensive overview of the key physical properties of **endo-Norborneol**, specifically its melting and boiling points. It is intended for researchers, scientists, and professionals in drug development who require precise data and detailed experimental protocols for the characterization of this compound.

Core Physical Properties

endo-Norborneol is a bicyclic alcohol with the chemical formula $C_7H_{12}O$. Its physical state at standard conditions is a colorless solid.^[1] Accurate determination of its melting and boiling points is crucial for its identification, purity assessment, and manipulation in various chemical processes.

Data Presentation

The experimentally determined melting and boiling points for **endo-Norborneol** are summarized in the table below. It is important to note that the melting point is typically reported as a range, which can be an indicator of purity. A sharp, narrow melting point range is indicative of a pure compound, while a broad and depressed range suggests the presence of impurities.

^[2]

Physical Property	Value
Melting Point	149-154 °C[3][4]
	149-151 °C[5]
	148.0-154.0 °C[1][6]
Boiling Point	176.5 °C (at 760 mmHg)[1][5]

For comparison, the isomeric *exo*-Norborneol has a distinct melting point of 124-126 °C and a boiling point of 176-177 °C.[7]

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the melting and boiling points of organic compounds like **endo-Norborneol**.

Melting Point Determination (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

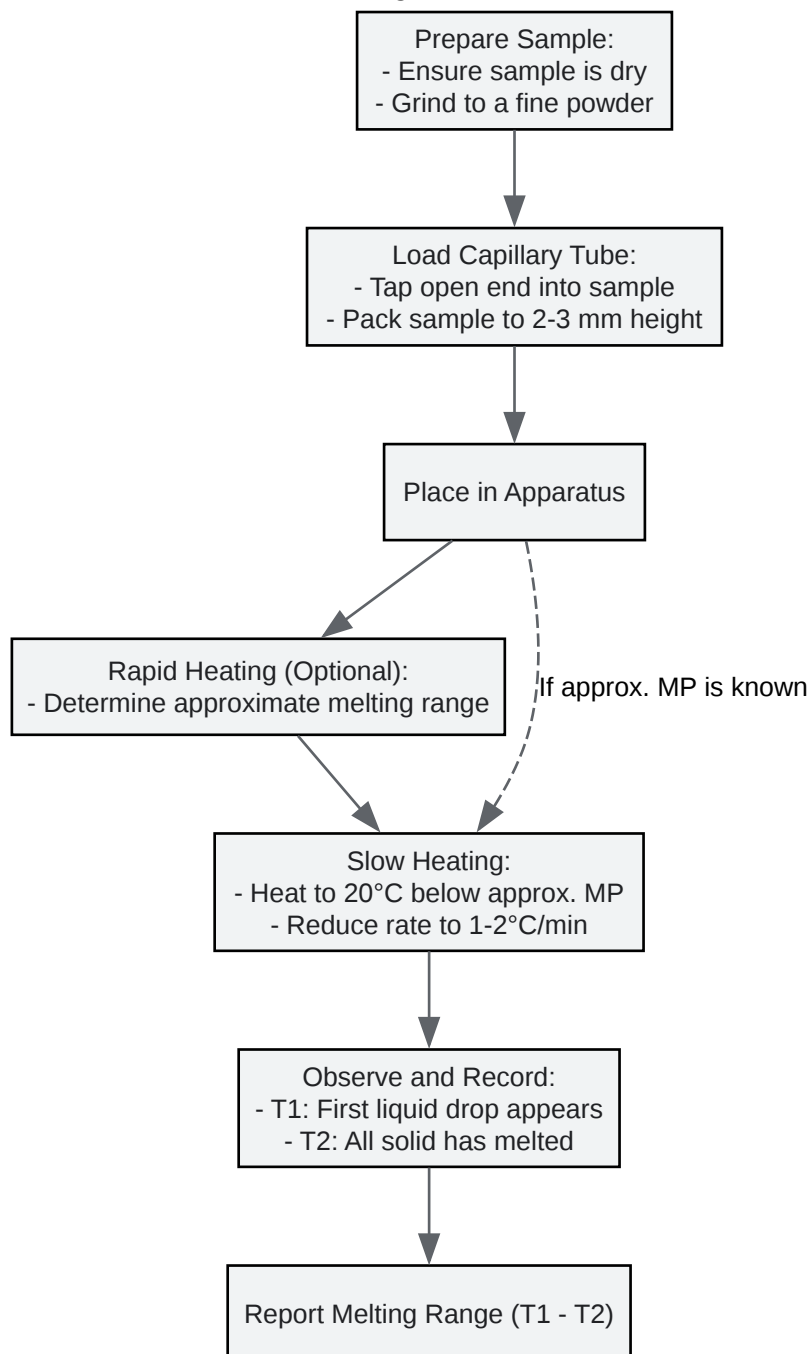
Procedure:

- **Sample Preparation:** A small amount of dry **endo-Norborneol** is placed on a clean, dry surface. If the crystals are large, they should be finely powdered using a mortar and pestle to ensure uniform packing and heat transfer.[9]

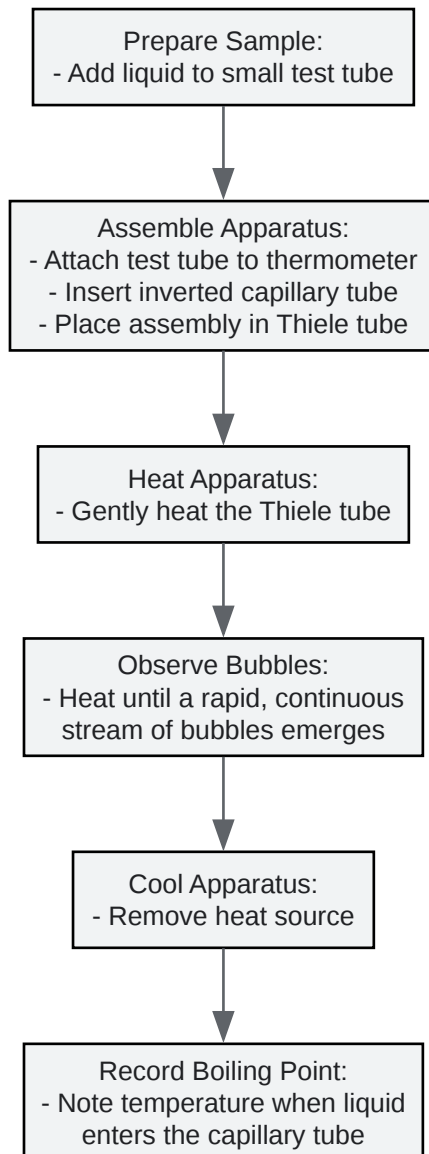
- Loading the Capillary Tube: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. The packed sample height should be approximately 2-3 mm.[\[10\]](#) To further compact the sample, the capillary tube can be dropped, sealed-end down, through a long glass tube onto a hard surface.[\[10\]](#)[\[11\]](#)
- Measurement:
 - The loaded capillary tube is placed into the heating block of the melting point apparatus.[\[11\]](#)
 - For an unknown sample, a rapid heating rate (10-20 °C/min) can be used to determine an approximate melting range.[\[9\]](#)
 - A second, more precise measurement is then performed with a fresh sample. The apparatus is heated rapidly to about 20 °C below the approximate melting point.[\[10\]](#) The heating rate is then reduced to a slow rate of about 1-2 °C per minute.[\[2\]](#)[\[9\]](#)
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[\[10\]](#)

Visualization of Melting Point Determination Workflow:

Workflow for Melting Point Determination



Workflow for Micro Boiling Point Determination



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- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of endo-Norborneol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8440766#physical-properties-of-endo-norborneol-melting-point-and-boiling-point>]

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